

# A Technical Guide to the Synthesis and Manufacturing of Estriol-13C3

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Compound of Interest		
Compound Name:	Estriol-13C3	
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This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Estriol-13C3**, a stable isotope-labeled internal standard crucial for accurate quantification in clinical mass spectrometry, metabolism studies, and metabolomics research.[1][2][3] While specific, proprietary manufacturing processes are not publicly available, this document outlines a chemically sound synthetic pathway and the associated manufacturing considerations based on established principles of steroid chemistry and isotopic labeling.

#### Introduction to Estriol-13C3

**Estriol-13C3** is a form of Estriol where three carbon atoms on the aromatic A-ring have been replaced with the stable heavy isotope, carbon-13. This isotopic labeling results in a mass shift of +3 atomic mass units compared to the unlabeled endogenous hormone. This predictable mass difference allows it to be used as an ideal internal standard in mass spectrometry-based assays, as it co-elutes with the analyte of interest but is distinguishable by its mass-to-charge ratio.[3][4] The primary application of **Estriol-13C3** is in quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[3][4]

Commercially available **Estriol-13C3** is typically labeled at the 2, 3, and 4 positions of the steroid nucleus (Estriol-2,3,4-13C3).[1][2][5]

# **Product Specifications**



The quality of **Estriol-13C3** is critical for its function as an internal standard. The following table summarizes typical product specifications based on data from commercial suppliers.

Parameter	Specification	Source(s)
Chemical Formula	13C3C15H24O3	
Molecular Weight	291.36 g/mol	[1][2][5]
Isotopic Purity	≥ 99 atom % 13C	
Chemical Purity	≥ 97% (CP)	[1][2][5]
Appearance	White to off-white powder	
Storage	-20°C, protect from light	[1]
CAS Number	1255639-56-5	[1][2][5]

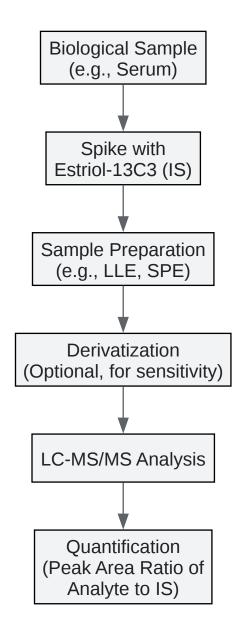
## **Proposed Synthesis of Estriol-2,3,4-13C3**

The synthesis of Estriol-2,3,4-13C3 necessitates the introduction of the 13C atoms into the Aring of the steroid. A plausible and efficient strategy involves starting with a precursor that already contains the labeled aromatic ring, such as Estrone-2,3,4-13C3. This labeled estrone can then be converted to the desired estriol through a multi-step process analogous to methods used for the synthesis of unlabeled estriol.[6]

A potential synthetic route starting from Estrone-2,3,4-13C3 is outlined below. This pathway is based on a published method for the synthesis of unlabeled estriol from estrone.[6]

### **Overall Synthetic Scheme**





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#### References

1. Estriol (16-α-hydroxyestradiol) (2,3,4-¹Â³Câ<sup>□□-Î→□−−</sup>, 99%) 100 Âμg/mL in methanol - Cambridge Isotope Laboratories, CLM-9147-C [isotope.com]



- 2. Estriol (16α-hydroxyestradiol) (2,3,4-¹Â³Câ, 99%) CP 97% Cambridge Isotope Laboratories, CLM-9147-0.25MG [isotope.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Estriol (16α-hydroxyestradiol) (2,3,4-¹Â³Câ, 99%) CP 97% Cambridge Isotope Laboratories, CLM-9147-0.001 [isotope.com]
- 6. CN105111266A Novel estriol preparing method Google Patents [patents.google.com]
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